A Comparative Technical Guide to 5-Halophenyl-2-furaldehyde Derivatives for Researchers

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Compound of Interest

Compound Name:	*5-[(2-Chlorophenoxy)methyl]-2-furaldehyde*
CAS No.:	*438220-35-0*
Cat. No.:	*B508043*

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In the landscape of medicinal chemistry, the furan scaffold remains a cornerstone for the development of novel therapeutic agents.[1] Among its myriad derivatives, 5-halophenyl-2-furaldehydes have emerged as a class of significant interest, demonstrating a spectrum of biological activities, most notably as potential anticancer and antimicrobial agents.[2][3] This guide provides a comprehensive comparative analysis of 5-(fluorophenyl)-, 5-(chlorophenyl)-, 5-(bromophenyl)-, and 5-(iodophenyl)-2-furaldehyde, offering a deep dive into their synthesis, spectroscopic characteristics, and biological performance. The insights and data presented herein are intended to empower researchers, scientists, and drug development professionals in their pursuit of new and effective chemical entities.

Introduction: The Significance of the 5-Aryl-2-furaldehyde Moiety

The 5-phenyl-2-furaldehyde core is a privileged structure in medicinal chemistry, serving as a versatile starting material for the synthesis of polyfunctionalized heterocyclic compounds with notable pharmacological properties.[4] The introduction of a halogen atom onto the C5-phenyl ring provides a powerful tool for modulating the electronic, steric, and lipophilic properties of the

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molecule. This, in turn, can profoundly influence its pharmacokinetic and pharmacodynamic profile, making a comparative understanding of these halogenated analogs essential for rational drug design.

Synthetic Strategies: A Comparative Overview

The synthesis of 5-halophenyl-2-furaldehyde derivatives is most commonly achieved through cross-coupling reactions, which offer a robust and versatile approach to forming the crucial C-C bond between the furan and phenyl rings.

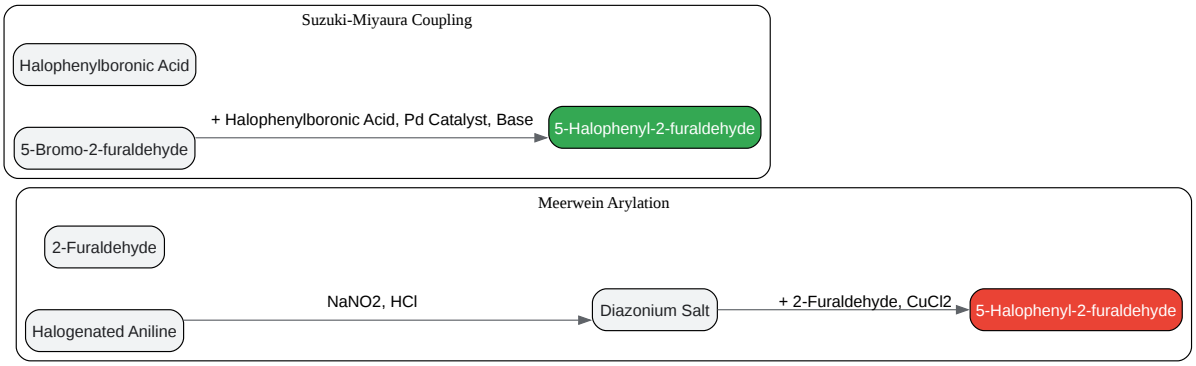
Key Synthetic Pathways:

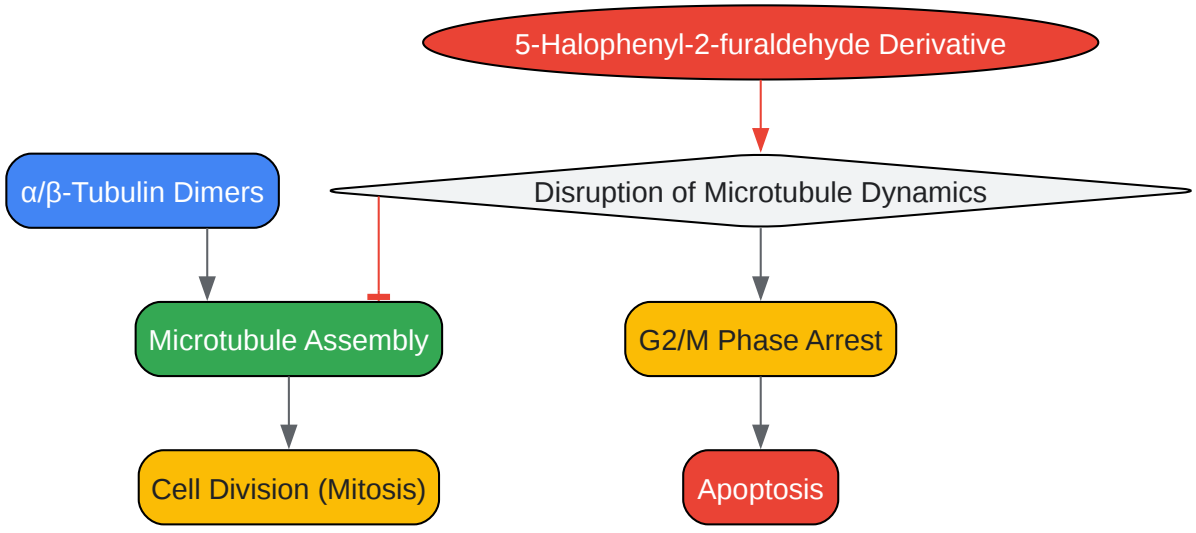
Two predominant methods for the synthesis of these compounds are the Meerwein arylation and the Suzuki-Miyaura coupling.

- Meerwein Arylation: This classic method involves the reaction of a diazonium salt, generated from a halogenated aniline, with 2-furaldehyde in the presence of a copper catalyst.[3] While effective, this method can sometimes suffer from issues with regioselectivity and the generation of byproducts.

- Suzuki-Miyaura Coupling: A more modern and widely adopted strategy involves the palladium-catalyzed cross-coupling of a halofuran, typically 5-bromo-2-furaldehyde, with a corresponding halophenylboronic acid.[2] This method is favored for its high yields, mild reaction conditions, and broad functional group tolerance. Organozinc reagents can also be utilized in similar palladium-catalyzed cross-coupling reactions.[2]

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